

7-Bromo-2-methyl-1-indanone molecular weight

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Compound of Interest

Compound Name: 7-Bromo-2-methyl-1-indanone

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An In-depth Technical Guide to **7-Bromo-2-methyl-1-indanone**: Synthesis, Characterization, and Application

Authored by a Senior Application Scientist

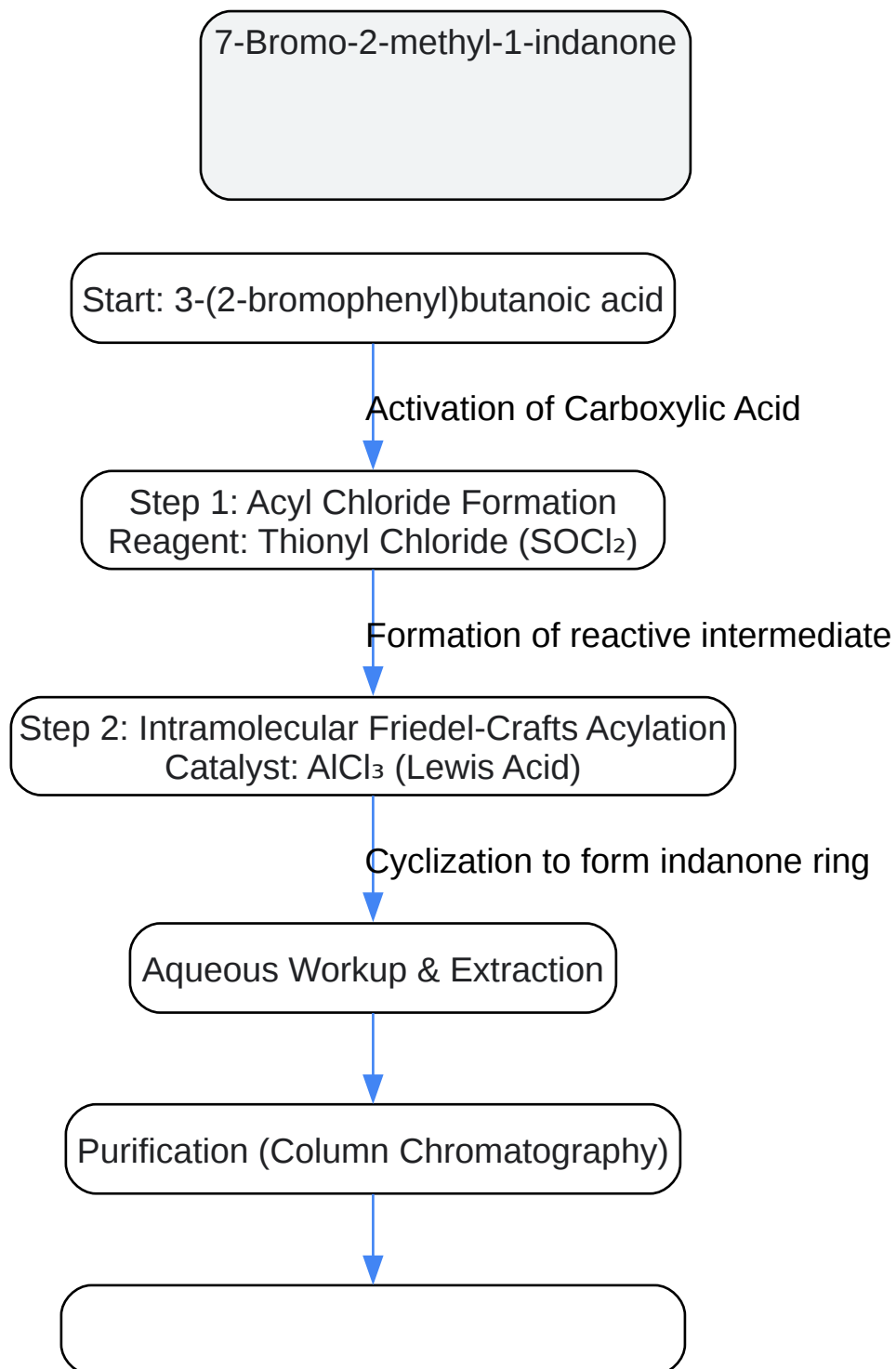
This guide provides an in-depth exploration of **7-Bromo-2-methyl-1-indanone**, a pivotal intermediate in contemporary organic synthesis and drug discovery. We will dissect its fundamental properties, delineate a robust synthetic pathway, and explore its utility as a versatile scaffold for complex molecular architectures. This document is intended for researchers, chemists, and professionals in the pharmaceutical and chemical industries who require a comprehensive understanding of this key building block.

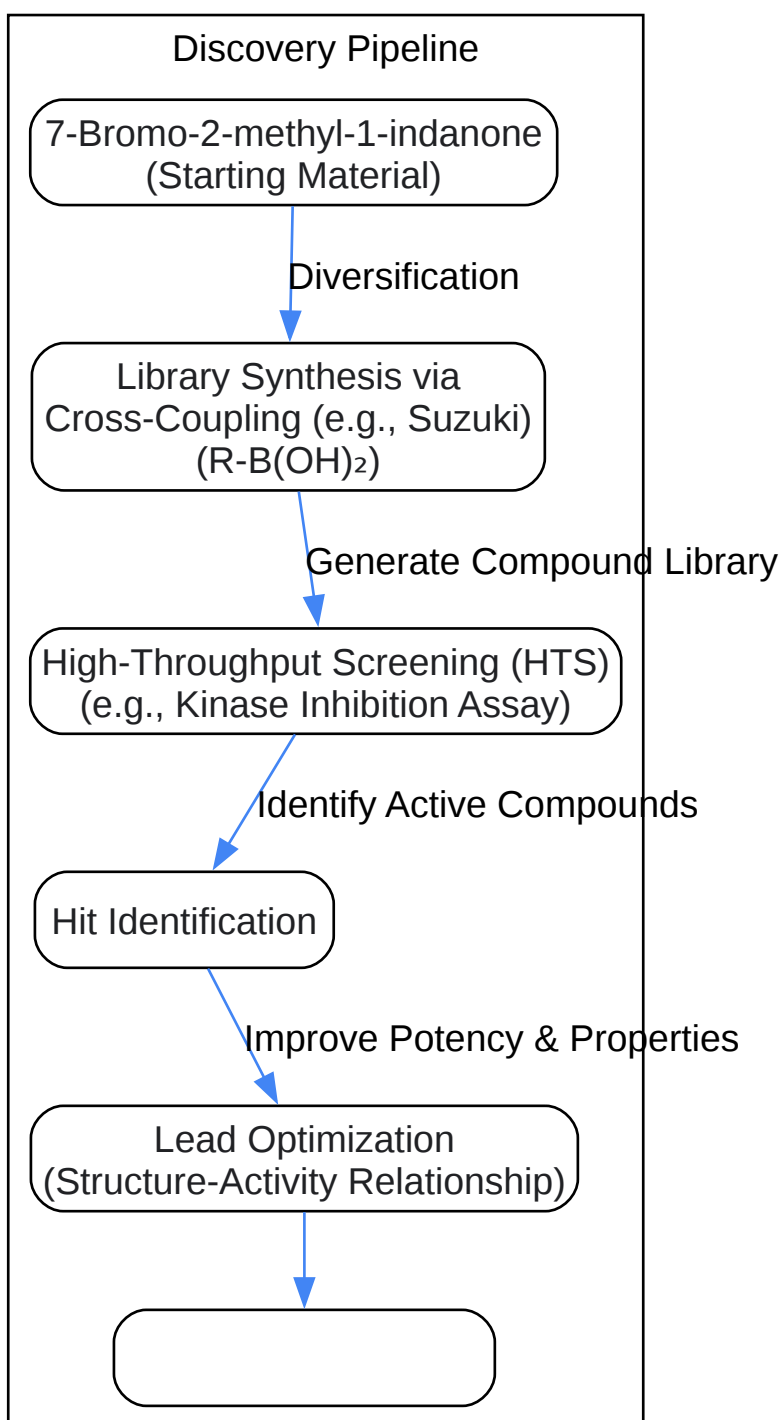
Core Molecular Profile and Physicochemical Properties

7-Bromo-2-methyl-1-indanone (CAS No. 213381-43-2) is a halogenated derivative of 2-methyl-1-indanone.^[1] The indanone core, a fused bicyclic system of benzene and cyclopentanone, is a privileged structure found in numerous natural products and pharmacologically active compounds.^[1] The strategic placement of a bromine atom at the 7-position and a methyl group at the 2-position provides distinct reactive handles that are instrumental for its role as a versatile synthetic intermediate.^[1]

Chemical Structure

The structural framework of **7-Bromo-2-methyl-1-indanone** is foundational to its chemical behavior.





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References

- 1. nbinno.com [nbinno.com]
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